

Application Note: Purity Assay of Calcium Saccharate via Complexometric Titration with EDTA

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Compound of Interest

Compound Name: **Calcium Saccharate**

Cat. No.: **B1201877**

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Introduction

Calcium Saccharate, the calcium salt of D-saccharic acid, is utilized in the pharmaceutical industry.^{[1][2][3]} Ensuring the purity of this active pharmaceutical ingredient (API) is critical for the safety and efficacy of the final drug product. This application note details a robust and reliable method for determining the purity of **Calcium Saccharate** ($C_6H_8CaO_8 \cdot 4H_2O$) using a complexometric titration with ethylenediaminetetraacetic acid (EDTA).^{[1][2]} This method is based on the United States Pharmacopeia (USP) monograph for **Calcium Saccharate**.^{[1][2][3]}

Principle of the Assay

Complexometric titration with EDTA is a widely used analytical technique for the quantitative determination of metal ions. EDTA, a hexadentate ligand, forms a stable, water-soluble 1:1 complex with calcium ions.^{[4][5][6]} The reaction is carried out in a buffered solution at a high pH to ensure the complete formation of the calcium-EDTA complex.^{[5][7]}

The endpoint of the titration is detected using a metallochromic indicator, which changes color when it is displaced from the metal ion by EDTA.^{[4][6]} In this specific application, hydroxy naphthol blue is used as the indicator.^{[1][2]} At the beginning of the titration, the indicator forms a complex with the calcium ions, exhibiting a specific color. As EDTA is added, it sequesters the calcium ions. Once all the calcium has been complexed by EDTA, the indicator is released, resulting in a distinct color change to blue, signifying the endpoint of the titration.^{[1][2]}

Reagents and Equipment

- Reagents:
 - **Calcium Saccharate** ($C_6H_8CaO_8 \cdot 4H_2O$) sample
 - 0.05 M Eddate Disodium (EDTA) volumetric solution (VS)[1][2]
 - Hydrochloric Acid (HCl)[1][2]
 - 1 N Sodium Hydroxide (NaOH)[1][2]
 - Hydroxy naphthol blue indicator[1][2]
 - Deionized or distilled water
- Equipment:
 - Analytical balance
 - 50-mL burette
 - 250-mL Erlenmeyer flask
 - Magnetic stirrer and stir bar
 - Pipettes and other standard laboratory glassware

Data Presentation

The purity of **Calcium Saccharate** is determined by the assay and must conform to the specifications outlined in the relevant pharmacopeia.

Parameter	Specification
Purity of Calcium Saccharate ($C_6H_8CaO_8 \cdot 4H_2O$)	98.5% - 102.0%
Molecular Weight of $C_6H_8CaO_8 \cdot 4H_2O$	320.26 g/mol
Equivalency Factor	1 mL of 0.05 M EDTA is equivalent to 16.01 mg of $C_6H_8CaO_8 \cdot 4H_2O$

Data sourced from the USP monograph for **Calcium Saccharate**.[\[1\]](#)[\[8\]](#)

Experimental Protocol

1. Preparation of the **Calcium Saccharate** Sample Solution:

- Accurately weigh approximately 600 mg of **Calcium Saccharate** into a 250-mL Erlenmeyer flask.[\[1\]](#)[\[2\]](#)
- Add 150 mL of deionized water to the flask.[\[1\]](#)[\[2\]](#)
- With the aid of a magnetic stirrer, add a sufficient volume of hydrochloric acid dropwise to dissolve the sample completely.[\[1\]](#)[\[2\]](#)

2. Titration Procedure:

- While continuously stirring the sample solution, add approximately 30 mL of 0.05 M edetate disodium VS from a 50-mL burette.[\[1\]](#)[\[2\]](#)
- Add 15 mL of 1 N sodium hydroxide to the solution.[\[1\]](#)[\[2\]](#)
- Add approximately 300 mg of hydroxy naphthol blue indicator to the solution.[\[1\]](#)[\[2\]](#)
- Continue the titration with 0.05 M edetate disodium VS until a distinct blue endpoint is observed.[\[1\]](#)[\[2\]](#)
- Record the total volume of EDTA solution consumed.
- Perform a blank determination by titrating a solution containing all reagents except the **Calcium Saccharate** sample and make any necessary corrections.

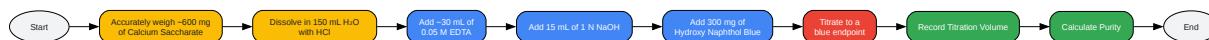
3. Calculation of Purity:

The percentage purity of **Calcium Saccharate** ($C_6H_8CaO_8 \cdot 4H_2O$) is calculated using the following formula:

Where:

- V_S = Volume of EDTA solution consumed by the sample (mL)
- V_B = Volume of EDTA solution consumed by the blank (mL)
- M = Molarity of the EDTA solution (mol/L)
- F = Equivalency factor (16.01 mg of $C_6H_8CaO_8 \cdot 4H_2O$ per mL of 0.05 M EDTA)[1]
- W = Weight of the **Calcium Saccharate** sample (mg)

Visualization of the Experimental Workflow



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Caption: Workflow for **Calcium Saccharate** Purity Assay.

Conclusion

The complexometric titration of **Calcium Saccharate** with EDTA using hydroxy naphthol blue as an indicator is a precise and accurate method for determining its purity. This protocol, aligned with USP standards, is suitable for routine quality control in the pharmaceutical industry, ensuring that the product meets the required specifications for safety and quality.

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